

Ganoderic acid D2 structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ganoderic acid D2*

Cat. No.: *B10828536*

[Get Quote](#)

Ganoderic Acid D2: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ganoderic acid D2, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has garnered significant scientific interest for its potential therapeutic applications. This document provides an in-depth technical overview of the chemical structure, physicochemical properties, and biological activities of **Ganoderic acid D2**. It includes a compilation of quantitative data, detailed experimental protocols for its isolation and analysis, and a visualization of a key signaling pathway modulated by this compound. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Ganoderic acid D2 is a highly oxygenated triterpenoid characterized by a lanostane skeleton. Its chemical identity is established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **Ganoderic Acid D2**

Identifier	Value	Source(s)
IUPAC Name	(6R)-6- [(5R,7S,10S,12S,13R,14R,17 R)-7,12-dihydroxy- 4,4,10,13,14-pentamethyl- 3,11,15-trioxo- 1,2,5,6,7,12,16,17- octahydrocyclopenta[a]phenan thren-17-yl]-2-methyl-4- oxoheptanoic acid	[1]
Molecular Formula	C ₃₀ H ₄₂ O ₈	[1][2][3]
CAS Number	97653-94-6	[1][2][3]
SMILES	CC(CC(=O)CC(C)C(=O)O)C1 CC(=O)C2(C1(C(C(=O)C3=C2 C(CC4C3(CCC(=O)C4(C(C)C)C) O)O)C)C	[1]
InChI	InChI=1S/C30H42O8/c1- 14(10-16(31)11- 15(2)26(37)38)17-12- 21(34)30(7)22-18(32)13-19- 27(3,4)20(33)8-9- 28(19,5)23(22)24(35)25(36)29 (17,30)6/h14-15,17- 19,25,32,36H,8-13H2,1-7H3, (H,37,38)	[1]
InChI Key	LCIUVOXWPIXOR- UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **Ganoderic acid D2** are crucial for its handling, formulation, and pharmacokinetic profiling.

Table 2: Physicochemical Data for **Ganoderic Acid D2**

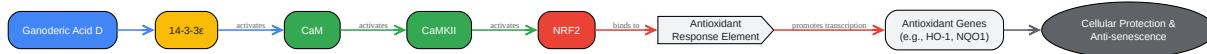
Property	Value	Source(s)
Molecular Weight	530.65 g/mol	[1]
Appearance	White to beige powder	
Melting Point	218 - 220 °C	[4]
Solubility	Soluble in DMSO and Methanol.[1][2]	
Storage Temperature	-10 to -25°C or 2-8°C	[2]
Purity (typical)	>98% (HPLC)	[1][3]

Biological Activities and Signaling Pathways

Ganoderic acid D2 has been reported to exhibit a range of biological activities, with a notable focus on its anti-senescence and potential anticancer effects. A key mechanism of action involves the modulation of the 14-3-3 ϵ /CaM/CaMKII/NRF2 signaling pathway, which plays a crucial role in cellular resistance to oxidative stress.

Anti-senescence Effects

Ganoderic acid D has been shown to prevent oxidative stress-induced senescence in human amniotic mesenchymal stem cells.[5] It achieves this by targeting the 14-3-3 ϵ protein, leading to the activation of the Ca²⁺ calmodulin (CaM)/CaM-dependent protein kinase II (CaMKII)/nuclear erythroid 2-related factor 2 (Nrf2) axis.[5] This signaling cascade ultimately enhances the cellular antioxidant response, protecting cells from senescence.



[Click to download full resolution via product page](#)

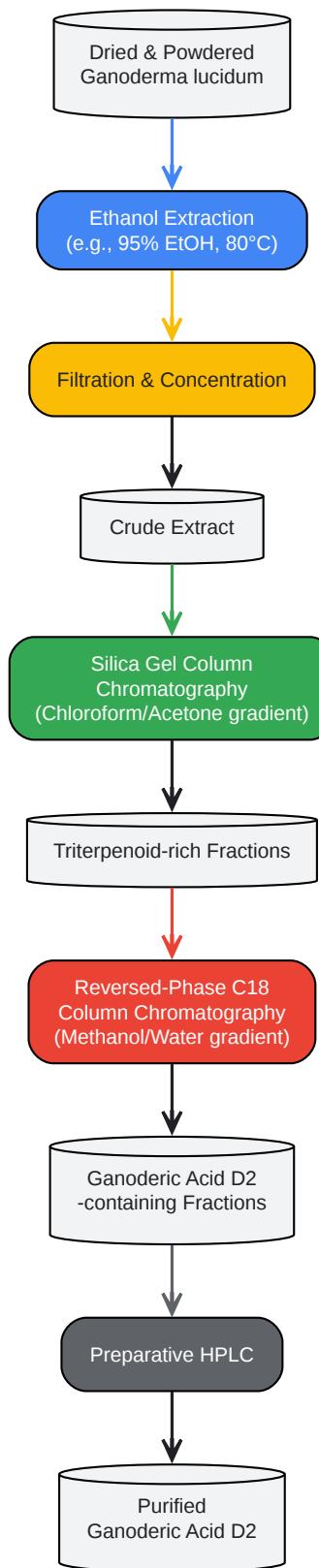
Ganoderic Acid D2 signaling pathway in anti-senescence.

Experimental Protocols

The following sections outline generalized experimental procedures for the isolation, purification, and quantification of **Ganoderic acid D2** from *Ganoderma lucidum*.

Isolation and Purification of Ganoderic Acid D2

This protocol describes a multi-step process for the isolation and purification of **Ganoderic acid D2** from the fruiting bodies of *Ganoderma lucidum*.

[Click to download full resolution via product page](#)

Workflow for the isolation and purification of **Ganoderic Acid D2**.

Methodology:

- Preparation of Fungal Material: The fruiting bodies of *Ganoderma lucidum* are dried at a temperature not exceeding 60°C and ground into a fine powder (40-80 mesh).[6]
- Extraction: The powdered material is extracted with 95% ethanol at 80°C. This process is typically repeated three times to ensure exhaustive extraction.[7]
- Concentration: The ethanol extracts are combined, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract.[7]
- Silica Gel Column Chromatography: The crude extract is subjected to silica gel column chromatography.[7] A chloroform/acetone gradient system is commonly used for elution to separate different classes of compounds.[7] Fractions are collected and monitored by thin-layer chromatography (TLC).
- Reversed-Phase C18 Column Chromatography: Fractions enriched with triterpenoids are pooled and further purified using a reversed-phase C18 column.[7] A methanol/water gradient is employed for elution.[7]
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification of **Ganoderic acid D2** is achieved by preparative HPLC to obtain a high-purity compound.[7]

Quantitative Analysis by UPLC-MS/MS

A rapid and sensitive method for the simultaneous quantification of multiple ganoderic acids, including **Ganoderic acid D2**, utilizes Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).[8]

Table 3: UPLC-MS/MS Method Parameters for Ganoderic Acid Analysis

Parameter	Condition	Source(s)
Column	ACQUITY UPLC BEH C18	[8]
Mobile Phase	Gradient elution with 0.1% formic acid in water and acetonitrile	[8]
Ionization Mode	Negative mode electrospray ionization (ESI)	[8]
Detection Mode	Multiple Reaction Monitoring (MRM)	[8]
Limit of Detection (LOD)	0.66–6.55 µg/kg	[8]
Limit of Quantification (LOQ)	2.20–21.84 µg/kg	[8]

Conclusion

Ganoderic acid D2 is a promising bioactive compound from *Ganoderma lucidum* with well-defined chemical and physical properties. Its ability to modulate key signaling pathways, such as the 14-3-3ε/CaM/CaMKII/NRF2 axis, underscores its potential for therapeutic development, particularly in the context of age-related diseases and cancer. The experimental protocols provided in this guide offer a framework for the consistent isolation, purification, and quantification of **Ganoderic acid D2**, facilitating further research and development efforts. This comprehensive technical overview serves as a foundational resource for scientists and researchers dedicated to exploring the full therapeutic potential of this intriguing natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]

- 2. Natural Product Description|Ganoderic acid D2 [sinophytochem.com]
- 3. biocrick.com [biocrick.com]
- 4. Ganoderic Acid D | C30H44O8 | CID 73657193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Ganoderic acid D prevents oxidative stress-induced senescence by targeting 14-3-3 ϵ to activate CaM/CaMKII/NRF2 signaling pathway in mesenchymal stem cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Development of a Rapid and Confirmatory Method to Identify Ganoderic Acids in Ganoderma Mushrooms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Rapid Determination of Diverse Ganoderic Acids in Ganoderma Using UPLC–MS/MS [ouci.dntb.gov.ua]
- To cite this document: BenchChem. [Ganoderic acid D2 structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10828536#ganoderic-acid-d2-structure-and-chemical-properties\]](https://www.benchchem.com/product/b10828536#ganoderic-acid-d2-structure-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com